

Methyl p-Tolyl Sulfone: A Versatile Precursor for Agrochemical Synthesis

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Compound of Interest

Compound Name: Methyl p-tolyl sulfone

Cat. No.: B182190

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Introduction

Methyl p-tolyl sulfone (MTS), a crystalline solid with the chemical formula $C_8H_{10}O_2S$, serves as a crucial intermediate in the synthesis of a variety of organic compounds. While its applications span the pharmaceutical and dye industries, MTS is gaining significant attention within the agrochemical sector as a versatile precursor for the development of potent fungicides and herbicides. Its chemical structure, featuring a reactive methyl group activated by the electron-withdrawing sulfonyl group, allows for a range of chemical transformations, making it a valuable building block for complex agrochemical molecules.

This application note provides a detailed overview of the use of **methyl p-tolyl sulfone** in the synthesis of a prominent fungicide, **Diiodomethyl p-tolyl sulfone**. It includes a comprehensive experimental protocol, quantitative data, and a visual representation of the synthetic pathway.

Application in Fungicide Synthesis: The Case of Diiodomethyl p-tolyl sulfone

One of the key agrochemical applications of **methyl p-tolyl sulfone** is its role as a precursor to **Diiodomethyl p-tolyl sulfone** (DIMPTS). DIMPTS is a broad-spectrum fungicide and bactericide used as a materials preservative in paints, coatings, adhesives, plastics, and wood preservation.^[1] The synthesis of DIMPTS from MTS involves the di-iodination of the activated methyl group.

Properties of **Methyl p-Tolyl Sulfone** and **Diiodomethyl p-tolyl sulfone**

Property	Methyl p-Tolyl Sulfone (MTS)	Diiodomethyl p-tolyl sulfone (DIMPTS)
CAS Number	3185-99-7	20018-09-1
Molecular Formula	C ₈ H ₁₀ O ₂ S	C ₈ H ₈ I ₂ O ₂ S
Molecular Weight	170.23 g/mol	422.02 g/mol
Appearance	White to off-white crystalline powder	Tan powder
Melting Point	85-89 °C	136 °C (decomposes)
Agrochemical Use	Precursor	Fungicide, Bactericide, Wood Preservative

Synthesis Pathway

The synthesis of **Diiodomethyl p-tolyl sulfone** from **methyl p-tolyl sulfone** proceeds via a halogenation reaction. The electron-withdrawing nature of the sulfonyl group increases the acidity of the protons on the adjacent methyl group, facilitating their removal by a base to form a carbanion. This carbanion then reacts with an electrophilic iodine source to yield the iodinated product. To achieve di-iodination, the reaction is typically carried out with a molar excess of the iodinating agent and a suitable base.

Reagents & Conditions

Base (e.g., LDA, NaH)
Iodine (I₂)
Solvent (e.g., THF)
Low Temperature

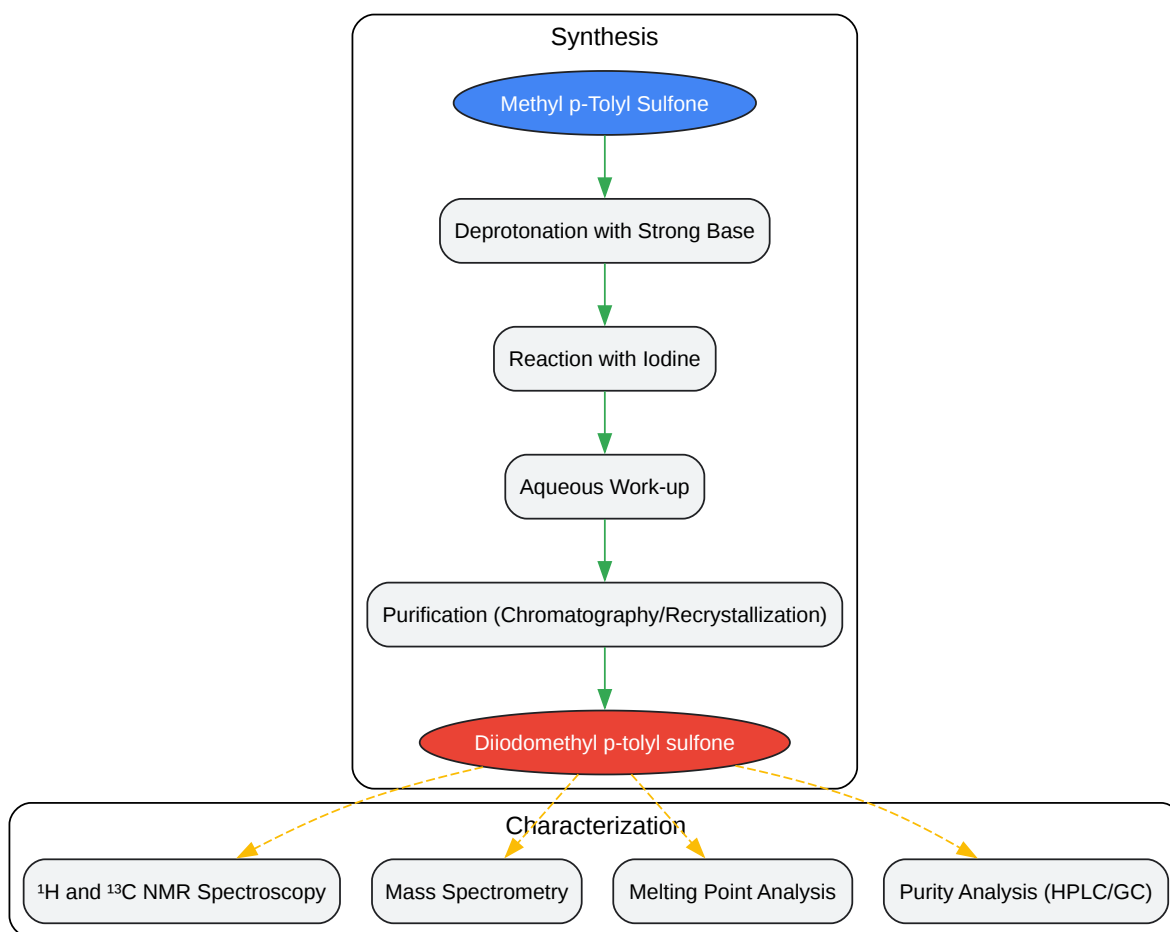
Methyl p-Tolyl Sulfone

Base (e.g., LDA, NaH)

Carbanion Intermediate

Iodine (I₂)

Diiodomethyl p-tolyl sulfone



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References

- 1. Diiodomethyl p-tolyl sulfone | C₈H₈I₂O₂S | CID 62738 - PubChem [pubchem.ncbi.nlm.nih.gov]
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